

An In-depth Technical Guide to Triphenylphosphine Hydrobromide: Chemical Properties and Structure

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Compound of Interest

Compound Name: Triphenylphosphine hydrobromide

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Triphenylphosphine hydrobromide ($\text{Ph}_3\text{P}\cdot\text{HBr}$) is a versatile and widely utilized reagent in organic synthesis. This white crystalline solid serves as a key precursor in the preparation of phosphonium salts, particularly for the Wittig reaction, and acts as a catalyst in various cross-coupling reactions. Its ability to function as a mild acid and a source of triphenylphosphine makes it an invaluable tool in the synthesis of complex organic molecules, including active pharmaceutical ingredients. This guide provides a comprehensive overview of its core chemical properties, structure, and a detailed experimental protocol for its synthesis.

Core Chemical and Physical Properties

The fundamental properties of **triphenylphosphine hydrobromide** are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	References
Chemical Formula	C ₁₈ H ₁₆ BrP	[1][2][3][4]
Molecular Weight	343.20 g/mol	[2][3][4]
Appearance	White to light red crystalline solid/powder	[2][5]
Melting Point	192 - 205 °C (decomposes)	[2]
Solubility	Soluble in polar solvents like ethanol and methanol. Insoluble in nonpolar solvents such as hexane and toluene.	[5]
CAS Number	6399-81-1	[1][2][3][4]

Structural Information

Triphenylphosphine hydrobromide exists as a phosphonium salt, specifically triphenylphosphonium bromide. In this structure, the phosphorus atom is bonded to three phenyl groups and one hydrogen atom, carrying a positive charge, which is counterbalanced by the bromide anion ([HP(C₆H₅)₃]⁺Br⁻).^[6] The molecule adopts a trigonal pyramidal geometry around the central phosphorus atom.^[5]

Crystallographic data reveals that triphenylphosphonium bromide crystallizes in the Pnma space group with the following unit cell dimensions:

- a = 10.951 Å
- b = 12.269 Å
- c = 11.754 Å
- α = 90°
- β = 90°
- γ = 90°

This information is based on data deposited in the Crystallography Open Database.[\[3\]](#)

Spectroscopic Data

Key spectroscopic data for the characterization of **triphenylphosphine hydrobromide** are outlined below:

^1H NMR (400 MHz, DMSO- d_6):

- δ 10.60 (brs, 1H, PH)
- δ 7.60-7.67 (m, 9H, ArH)
- δ 7.53-7.59 (m, 6H, ArH)[\[1\]](#)

^{13}C NMR (100 MHz, DMSO- d_6):

- δ 132.70 (d, J = 102 Hz, Ar)
- δ 132.05 (d, J = 1.9 Hz, Ar)
- δ 131.48 (d, J = 9.6 Hz, Ar)
- δ 128.77 (d, J = 11.4 Hz, Ar)[\[1\]](#)

Infrared (IR) Spectroscopy: Infrared spectra of **triphenylphosphine hydrobromide** are available and can be used for identification. The spectra can be accessed through various databases.[\[3\]](#)[\[7\]](#)[\[8\]](#)

Experimental Protocols

Synthesis of Triphenylphosphine Hydrobromide

A common and straightforward method for the preparation of **triphenylphosphine hydrobromide** involves the direct reaction of triphenylphosphine with hydrobromic acid.[\[1\]](#)

Materials:

- Triphenylphosphine (Ph_3P)

- 48% aqueous hydrobromic acid (HBr)
- 1,4-Dioxane
- Diethyl ether

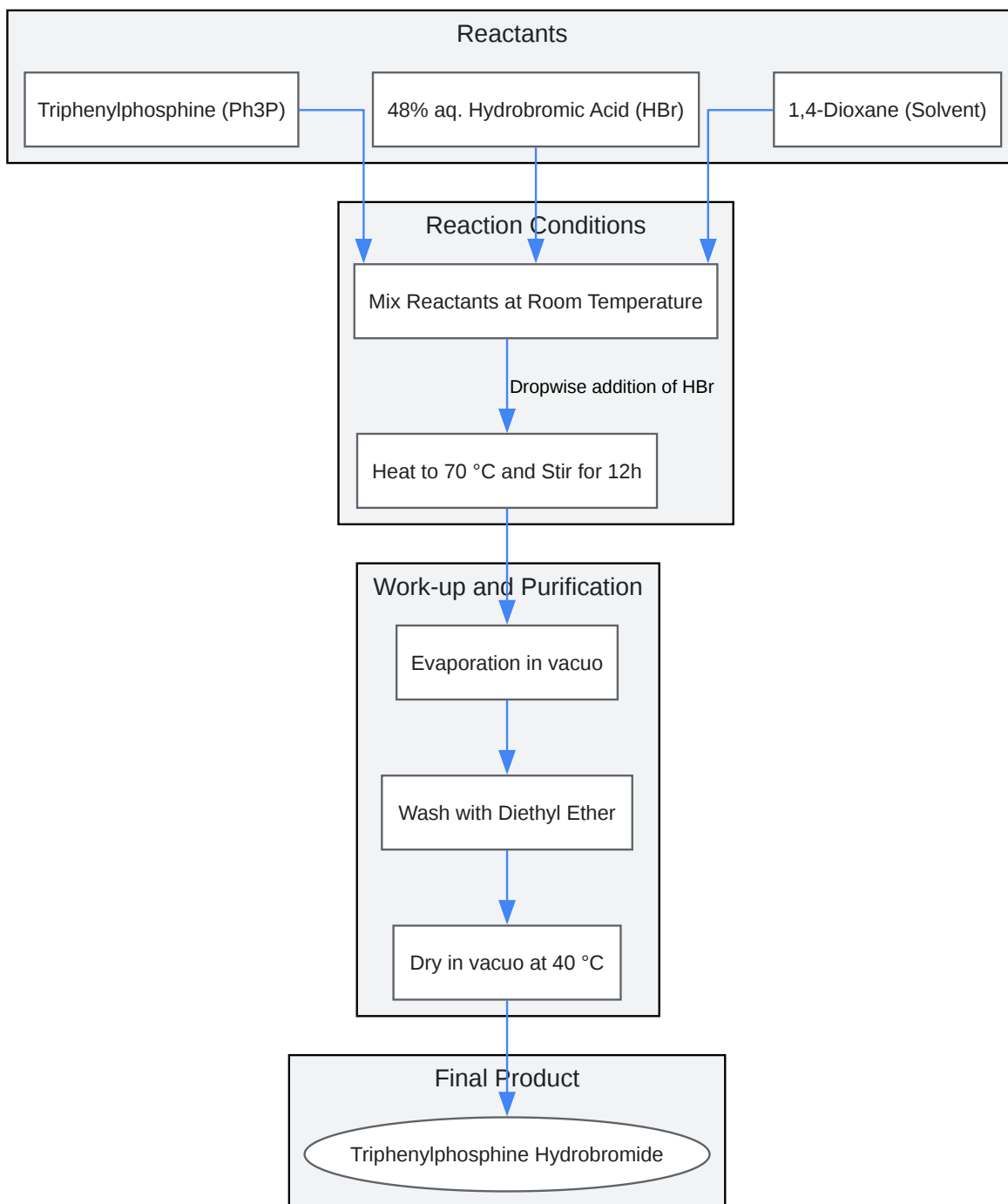
Procedure:

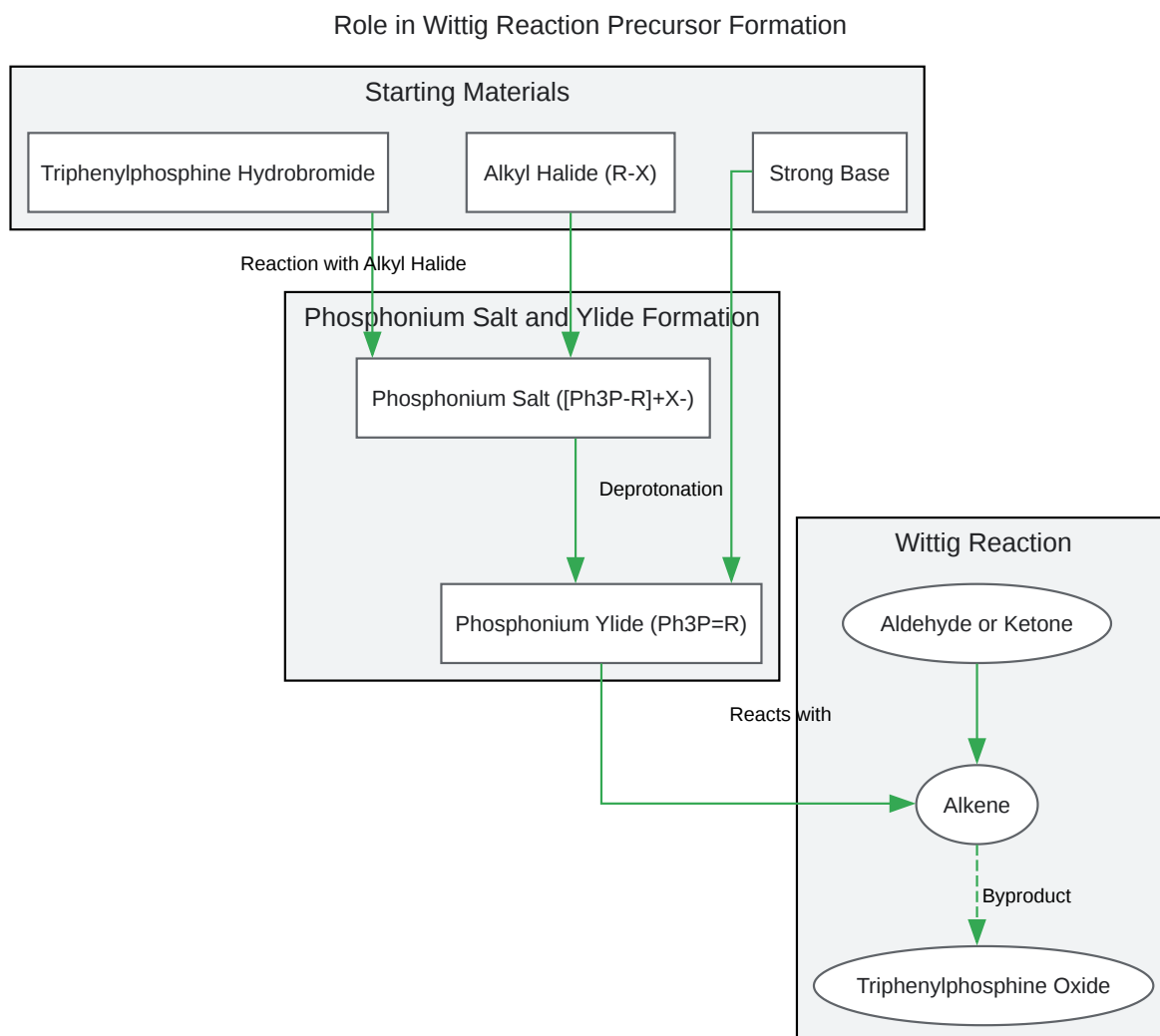
- To a stirring mixture of triphenylphosphine (1.05 g, 4 mmol) in 1,4-dioxane (8 mL) at room temperature, add a solution of 48% aqueous hydrobromic acid (1 mL, approx. 8.8 mmol) dropwise over 1 minute.
- Warm the reaction mixture to 70 °C.
- Stir the mixture at 70 °C for 12 hours.
- After 12 hours, evaporate the solvent in vacuo.
- Wash the resulting residue with diethyl ether.
- Dry the precipitate in vacuo for 12 hours at 40 °C to yield **triphenylphosphine hydrobromide** as a white solid (1.34 g, 98% yield).[\[1\]](#)

The purity of the synthesized compound can be confirmed by melting point analysis and NMR spectroscopy.[\[5\]](#)

Diagrams

Synthesis Workflow for Triphenylphosphine Hydrobromide

[Click to download full resolution via product page](#)Caption: Synthesis Workflow for **Triphenylphosphine Hydrobromide**.



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